

Comparative Guide: Mass Spectrometry Fragmentation of C₉H₈ClNO₂ Isomers

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Compound of Interest

Compound Name: 7-Chloro-4-methyl-2H-1,4-benzoxazin-3-one

CAS No.: 1508393-11-0

Cat. No.: B1432013

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Distinguishing Pharmacophores: Benzoxazinones vs. Indoline Carboxylates

Executive Summary

In drug discovery, the molecular formula C₉H₈ClNO₂ (MW 197.62 g/mol) represents a critical chemical space containing multiple bioactive scaffolds. For researchers engaged in impurity profiling or metabolite identification, distinguishing between structural isomers is a frequent analytical bottleneck.

This guide provides a comparative mass spectrometry (MS/MS) analysis of two high-value C₉H₈ClNO₂ isomers:

- 6-Chloro-2-methyl-2H-1,4-benzoxazin-3(4H)-one (referred to as Benzoxazinone): A common scaffold in anticoagulants and antimicrobials.
- 5-Chloro-2,3-dihydro-1H-indole-2-carboxylic acid (referred to as Indoline-2-COOH): A precursor in the synthesis of kinase inhibitors.

Key Insight: While both compounds share identical monoisotopic mass (m/z 197.02), their fragmentation pathways under Collision-Induced Dissociation (CID) are distinct. The Benzoxazinone favors lactam ring contraction (neutral loss of CO), whereas the Indoline derivative is dominated by decarboxylation (neutral loss of CO_2 or HCOOH).

Chemical Profiles & Theoretical Basis

Feature	Isomer A: Benzoxazinone	Isomer B: Indoline-2-COOH
Structure Type	Bicyclic 6+6 Heterocycle (Lactam)	Bicyclic 6+5 Heterocycle (Amino Acid)
IUPAC Name	6-chloro-2-methyl-4H-1,4-benzoxazin-3-one	5-chloro-2,3-dihydro-1H-indole-2-carboxylic acid
Monoisotopic Mass	197.0244 Da	197.0244 Da
$[\text{M}+\text{H}]^+$	m/z 198.03	m/z 198.03
Primary Labile Bond	Amide (Lactam) C-N / Ether C-O	Carboxylic Acid C-C / Amine N-H
Key Mechanism	Retro-Diels-Alder (RDA) / Ring Contraction	Decarboxylation (Neutral Loss 44 Da)

Expert Commentary: The differentiation relies on the stability of the heterocyclic core. The six-membered oxazine ring in Isomer A is susceptible to ring contraction, while the five-membered pyrrolidine ring in Isomer B drives fragmentation via the exocyclic carboxylic acid group.

Experimental Protocol: LC-MS/MS Structural Elucidation

To replicate the data presented below, ensure your system meets the following criteria. This protocol is designed to be self-validating by using the chlorine isotope pattern (

) as an internal check for fragment ion identity.

Instrument Parameters (Q-TOF or Triple Quadrupole)

- Ionization Source: Electrospray Ionization (ESI) in Positive Mode.
- Capillary Voltage: 3.5 kV.

- Cone Voltage: 30 V (Optimized to prevent in-source fragmentation).
- Collision Energy (CE): Ramped 10–40 eV.[1] Rationale: Ramping ensures capture of both labile losses (low eV) and skeletal rearrangements (high eV).
- Desolvation Gas: Nitrogen, 800 L/hr at 400°C.

Workflow Steps

- Direct Infusion: Infuse 1 µg/mL standards at 10 µL/min to determine optimal precursor transmission.
- Isotope Confirmation: Verify the $[M+H]^+$ cluster at m/z 198.03 and 200.03. The intensity ratio must be ~100:32.
- MS/MS Acquisition: Select m/z 198.0 as the precursor. Apply collision energy.[2]
- Data Filtering: Discard fragments that do not retain the chlorine signature (unless specific dechlorination pathways are being studied).

Comparative Fragmentation Analysis

Pathway A: Benzoxazinone Fragmentation

The fragmentation of the benzoxazinone scaffold is characterized by the stability of the aromatic ring and the lability of the lactam functionality.

- Primary Event: Neutral loss of Carbon Monoxide (CO, 28 Da). The lactam carbonyl is ejected, leading to a ring contraction.
- Secondary Event: Cleavage of the ether bridge or loss of the methyl group.

Pathway B: Indoline-2-COOH Fragmentation

The indoline derivative behaves like a cyclic amino acid.

- Primary Event: Rapid loss of the carboxylic acid group. This can occur as a loss of HCOOH (46 Da) or CO₂ (44 Da), leaving a protonated indoline core.
- Secondary Event: Dehydrogenation (aromatization) to form the indole cation.

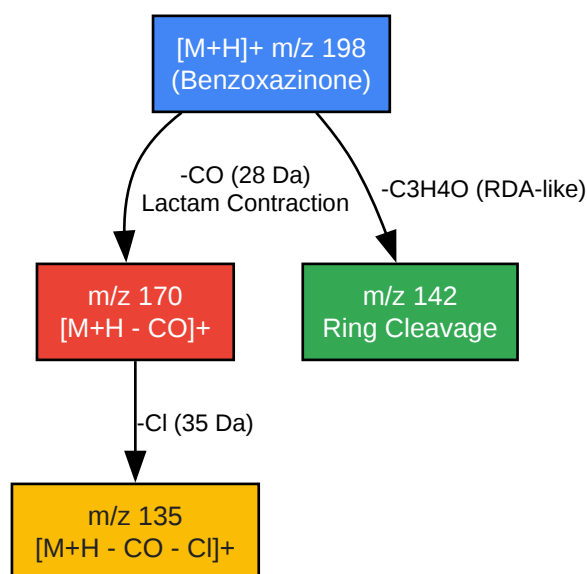
Quantitative Comparison of Fragment Ions

m/z (Fragment)	Benzoxazinone (Isomer A)	Indoline-2-COOH (Isomer B)	Structural Assignment
198.0	Precursor (100%)	Precursor (20%)	$[M+H]^+$
180.0	< 5%	15%	$[M+H - H_2O]^+$
170.0	High (80%)	Absent	$[M+H - CO]^+$ (Lactam contraction)
154.0	Absent	High (100%)	$[M+H - CO_2]^+$ (Decarboxylation)
152.0	Low	Medium	$[M+H - HCOOH]^+$
125.0	Medium	Low	$[Chloraniline]^+$ (Skeletal breakdown)

Visualization of Fragmentation Pathways[6][8][9]

The following diagrams illustrate the mechanistic divergence between the two isomers.

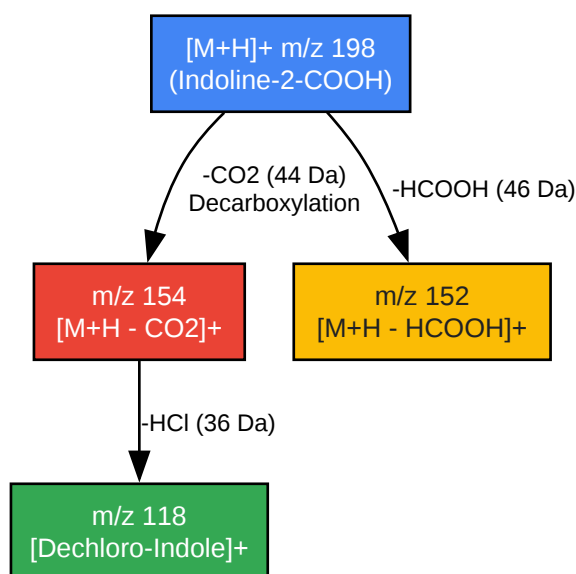
Figure 1: Benzoxazinone (Lactam) Pathway



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Caption: Figure 1. Fragmentation of 6-chloro-2-methyl-2H-1,4-benzoxazin-3-one via characteristic CO loss.

Figure 2: Indoline-2-COOH (Amino Acid) Pathway



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Caption: Figure 2. Fragmentation of 5-chloro-indoline-2-carboxylic acid dominated by decarboxylation.

Conclusion & Application Note

For researchers validating synthesis or analyzing metabolic stability:

- Monitor m/z 170: The presence of this ion is diagnostic for the Benzoxazinone scaffold.
- Monitor m/z 154: The presence of this ion (often the base peak) confirms the Indoline carboxylic acid structure.
- Isotopic Fidelity: Always verify that the daughter ions (e.g., m/z 170 and 154) retain the chlorine isotope pattern. If the pattern is lost, the chlorine atom has been ejected, which is a secondary fragmentation event.

This differential analysis allows for the unambiguous identification of C₉H₈ClNO₂ isomers without the need for NMR, provided the fragmentation library is established using these

protocols.

References

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